

An In-depth Technical Guide on Ajugalide D

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the neoclerodane diterpene, **Ajugalide D**. It covers its core physicochemical properties, outlines detailed experimental protocols for its isolation and characterization, and presents a hypothetical signaling pathway to stimulate further research into its mechanism of action.

Core Physicochemical Properties

Ajugalide D is a naturally occurring compound isolated from Ajuga taiwanensis.[1][2] Its fundamental molecular characteristics are summarized below.

| Property | Value | Reference |
|---------------------|--|-----------|
| Molecular Formula | C21H32O6 | [1][3][4] |
| Molecular Weight | 380.48 g/mol | |
| Class | Diterpene lactone | |
| Description | Belongs to the class of organic compounds known as diterpene lactones. These are diterpenoids containing a lactone moiety. | _ |
| Storage Temperature | -20°C | - |



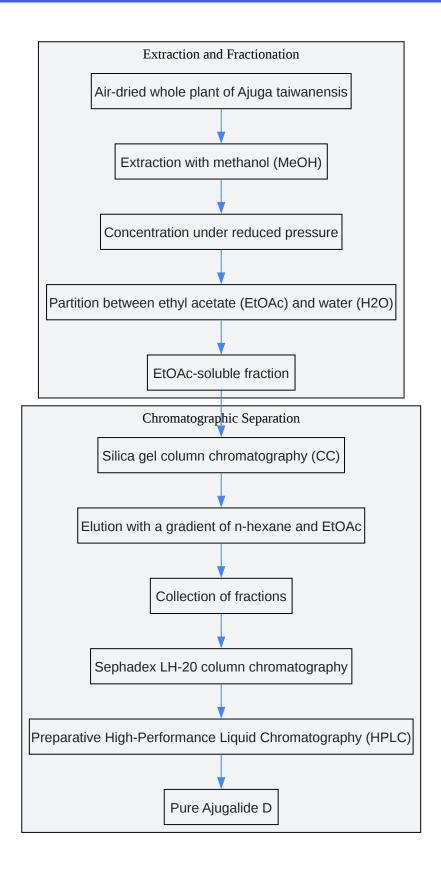
Experimental Protocols

The following sections detail the standard methodologies for the isolation, purification, and structural elucidation of **Ajugalide D**.

Isolation and Purification of Ajugalide D

The general workflow for isolating **Ajugalide D** from its natural source, Ajuga taiwanensis, is depicted below. This process involves extraction, fractionation, and chromatographic separation.





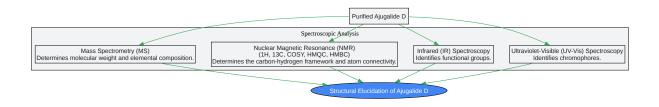
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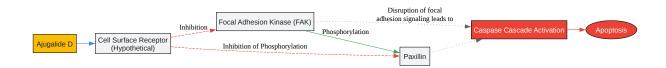
Caption: General workflow for the isolation and purification of Ajugalide D.



Structural Elucidation

The determination of **Ajugalide D**'s chemical structure is accomplished through a combination of modern spectroscopic techniques.





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